Comprehensive Spectroscopic Characterization of 8-(Pyridin-3-yl)-2-azaspiro[4.5]decane

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Compound of Interest

Compound Name:	*8-(Pyridin-3-yl)-2-azaspiro[4.5]decane*
Cat. No.:	*B8564496*

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Executive Summary

Target Analyte: **8-(Pyridin-3-yl)-2-azaspiro[4.5]decane** Molecular Formula: $C_{14}H_{20}N_2$ Exact Mass: 216.1626 Da Context: Medicinal Chemistry Scaffold (GPCR/Kinase Ligand)

This technical guide provides a rigorous spectroscopic profile for **8-(Pyridin-3-yl)-2-azaspiro[4.5]decane**, a spirocyclic amine scaffold increasingly relevant in drug discovery for its ability to restrict conformational flexibility while maintaining specific vector orientation of the pyridine pharmacophore. This document outlines the predicted spectroscopic signatures (

H NMR,

C NMR, MS), fragmentation mechanisms, and validated experimental protocols for its characterization.

The structural integrity of this molecule relies on the 2-azaspiro[4.5]decane core—a pyrrolidine ring spiro-fused to a cyclohexane ring—substituted at the 8-position (the para-position of the cyclohexane ring relative to the spiro center) with a 3-pyridyl moiety.

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Structural Analysis & Spectroscopic Profile

Molecular Connectivity & Numbering

To interpret the spectra accurately, the standard IUPAC numbering for the spiro[4.5]decane system is applied:

- Positions 1-4: Pyrrolidine ring (Nitrogen at position 2).[1][2]
- Position 5: Spiro quaternary carbon.
- Positions 6-10: Cyclohexane ring.
- Substituent: Pyridin-3-yl group attached at Position 8.

Mass Spectrometry (LC-MS/MS) Data

Ionization Mode: Electrospray Ionization (ESI), Positive Mode (

).

Parameter	Value	Notes
Monoisotopic Mass	216.1626 Da	Neutral molecule
Parent Ion	217.1700 Da	Base peak in soft ionization
Isotope Pattern	M+1 (218.17): ~15.5%	Due to C natural abundance (14 carbons)

Fragmentation Pathway (MS/MS): Under Collision-Induced Dissociation (CID), the molecule exhibits characteristic cleavage patterns useful for structural verification.

- Loss of Pyridine Ring: Cleavage of the C8-C(Py) bond is energetically demanding but observable at high collision energies, yielding a characteristic neutral loss.
- Retro-Mannich / Spiro Ring Opening: The pyrrolidine ring (2-aza) is prone to fragmentation near the nitrogen, often generating fragments corresponding to the cyclohexane core.

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- Diagnostic Fragment (

  ~138): Corresponds to the [Pyridyl-Cyclohexyl]

  carbocation species after loss of the pyrrolidine fragment.

Nuclear Magnetic Resonance (NMR) Profile

Note: Chemical shifts (

) are predicted values based on substituent additivity rules and analogous spiro-piperidine systems in $CDCl_3$.

H NMR (400 MHz, $CDCl_3$)

Position	(ppm)	Multiplicity	Integral	Assignment Logic
Py-2	8.48	s (broad)	1H	Pyridine -proton (deshielded by N)
Py-6	8.42	d (Hz)	1H	Pyridine -proton
Py-4	7.50	dt (Hz)	1H	Pyridine -proton
Py-5	7.22	dd (Hz)	1H	Pyridine -proton
H-1, H-3	2.90 - 3.10	m	4H	-protons to pyrrolidine Nitrogen
H-8	2.65	tt (Hz)	1H	Axial benzylic-like proton (shielded by anisotropy)
H-6, H-10	1.60 - 1.90	m	4H	Cyclohexane ring protons
H-7, H-9	1.50 - 1.80	m	4H	Cyclohexane ring protons
H-4	1.85	t	2H	Pyrrolidine -protons
NH	1.80	s (broad)	1H	Amine proton (exchangeable)

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C NMR (100 MHz, $CDCl_3$)

Carbon Type	(ppm)	Assignment
Pyridine C2	148.5	Aromatic C-N
Pyridine C6	147.8	Aromatic C-N
Pyridine C3	141.0	Quaternary ipso-carbon
Pyridine C4	134.5	Aromatic CH
Pyridine C5	123.5	Aromatic CH
C1, C3	46.5, 52.0	Pyrrolidine -carbons
C5 (Spiro)	42.5	Diagnostic Quaternary Signal
C8	38.0	Methine attached to Pyridine
C6, C10	34.5	Cyclohexane CH_2
C7, C9	29.0	Cyclohexane CH_2
C4	36.0	Pyrrolidine -carbon

Experimental Protocols

Protocol A: High-Resolution NMR Acquisition

To resolve the spiro-center couplings and confirm the 2-aza vs. 8-aza isomerism, the following acquisition parameters are required.

- Sample Preparation:
  - Dissolve 5-10 mg of the compound in 0.6 mL of $CDCl_3$ (99.8% D) or DMSO-d_6.
  - Note: DMSO-d_6 is preferred if the amine salt (e.g., HCl) is used, as it prevents precipitation.

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- Pulse Sequence:
  - 1D

    H: 30° pulse angle, 2s relaxation delay (d1).
  - 2D COSY: Essential to trace the spin system from H-8 to the spiro center.
  - 2D HSQC: Distinguish between the CH_2 groups of the pyrrolidine (Ring A) and cyclohexane (Ring B).
  - 2D HMBC: Look for long-range coupling from H-1/H-4 to the C5 spiro carbon to confirm the 5-membered ring size.

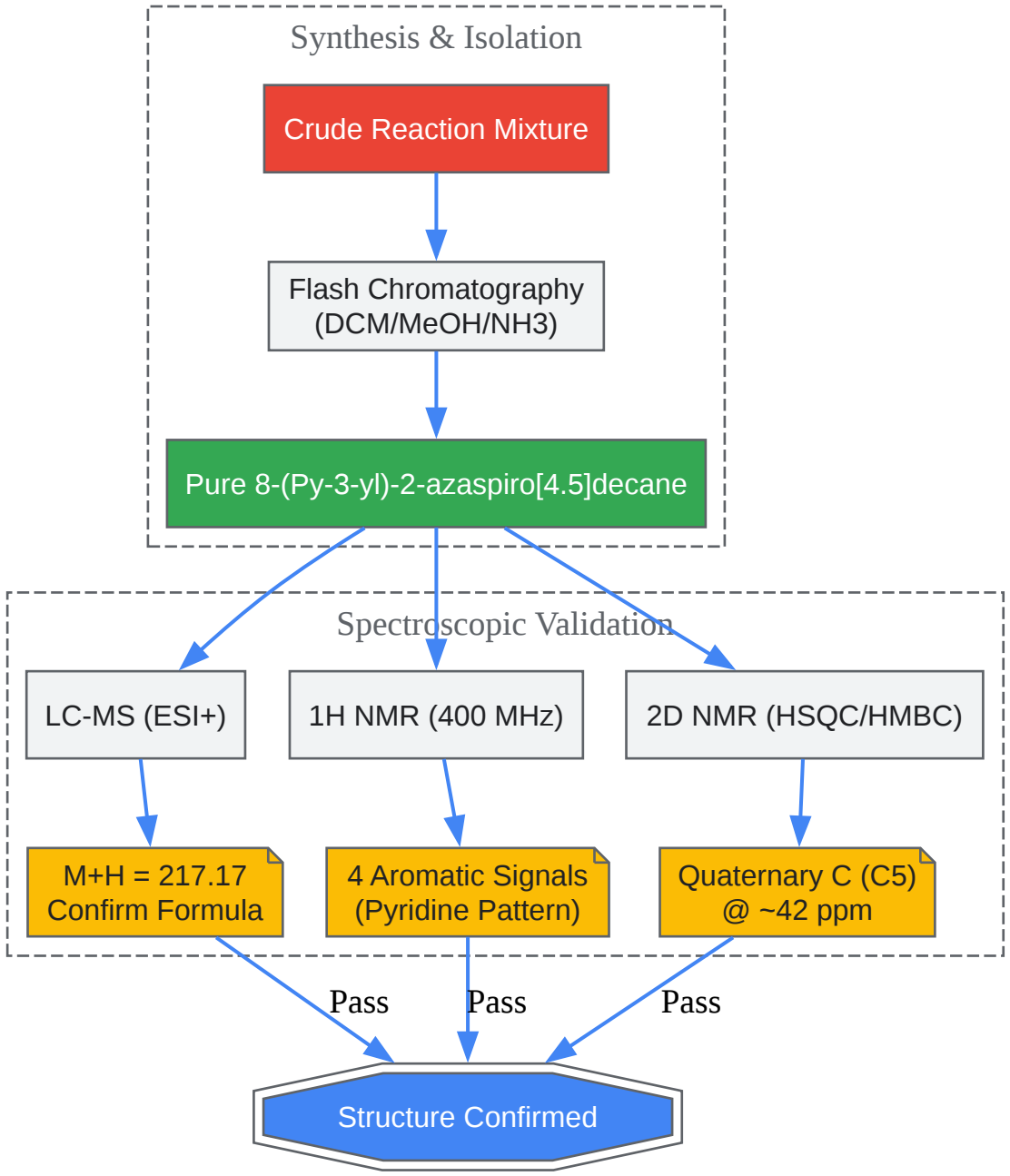
Protocol B: LC-MS Purity & Identity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (Pyridine absorption) and MS (ESI+).

Characterization Workflow Diagram

The following diagram illustrates the logical flow for validating the structure of the spirocyclic scaffold, distinguishing it from linear isomers or alternative spiro-connectivities.

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Caption: Analytical workflow for structural confirmation of **8-(Pyridin-3-yl)-2-azaspiro[4.5]decane**, highlighting key decision points in MS and NMR analysis.

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